Definitive Identification Guide: 2-Amino-3-(cyclohexyloxy)benzoic Acid via IR Spectroscopy

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Compound of Interest

Compound Name:	*2-Amino-3-(cyclohexyloxy)benzoic acid*
Cat. No.:	*B7972798*

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Executive Summary

This guide provides a technical framework for the identification of **2-Amino-3-(cyclohexyloxy)benzoic acid** (CAS: 1550626-50-0) using Infrared (IR) Spectroscopy. As a specialized intermediate—often utilized in the synthesis of kinase inhibitors and other bioactive scaffolds—its accurate characterization relies on distinguishing it from its metabolic precursor (3-hydroxyanthranilic acid) and potential alkylation byproducts.

This document moves beyond simple peak listing. It establishes a comparative spectral logic, allowing researchers to validate the success of the O-alkylation reaction and confirm structural integrity through specific functional group diagnostics.

The Spectral Fingerprint: Core Identification Metrics

The IR spectrum of **2-Amino-3-(cyclohexyloxy)benzoic acid** is a composite of three distinct structural domains: the anthranilic acid core, the ether linkage, and the cyclohexyl ring.

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Successful identification requires the simultaneous presence of markers from all three domains.

Table 1: Diagnostic IR Peaks & Assignments

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Functional Group	Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Diagnostic Value
Amino ($–NH_2$)	3480 & 3370	Medium	N–H Stretching (Asym & Sym)	Confirms primary amine; doublet pattern is characteristic.
Carboxyl (–COOH)	2500–3300	Broad	O–H Stretching	Overlaps with C–H region; indicates free acid form.
Cyclohexyl Ring	2930, 2855	Strong	sp^3 C–H Stretching	CRITICAL: Distinguishes product from the non-alkylated precursor.
Carbonyl (C=O)	1665–1690	Strong	C=O Stretching	Shifted lower than typical acids (~1710) due to intramolecular H-bonding with $–NH_2$.
Aromatic Ring	1580–1600	Medium	C=C Ring Stretching	Confirms benzene core integrity.
Ether (Ar–O–R)	1230–1250	Strong	C–O–C Asym. Stretch	CRITICAL: Confirms formation of the ether linkage at the 3-position.
Ether (R–O)	1020–1050	Medium	Alkyl–O Stretch	Secondary confirmation of the cyclohexyl ether.

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> *Expert Insight: The most definitive proof of synthesis is the appearance of strong sp^3 C–H stretches (2850–2930 cm^{-1}) combined with the Ether C–O band (~1240 cm^{-1}). If these are absent, the reaction has failed.*

Comparative Analysis: Target vs. Alternatives

In a drug development context, "identification" is often synonymous with "purity confirmation." You must distinguish the target from its likely impurities.

Scenario A: Target vs. Precursor (3-Hydroxyanthranilic Acid)

The starting material, 3-hydroxyanthranilic acid, lacks the cyclohexyl group.

- Differentiation: The precursor will show a phenolic O–H stretch (often sharp if not H-bonded, or broad) but will completely lack the strong sp^3 C–H absorptions in the 2850–2950 cm^{-1} range.
- Spectral Shift: The conversion of the Phenolic C–OH to an Ether C–O–C changes the fingerprint region (1200–1300 cm^{-1}) significantly.

Scenario B: Target vs. Reagents (Cyclohexyl Bromide/Tosylate)

If the product is contaminated with the alkylating agent:

- Differentiation: Cyclohexyl halides lack the C=O (1670 cm^{-1}) and N–H (3300–3500 cm^{-1}) bands.
- Red Flag: A spectrum dominated by C–H stretches but weak in Carbonyl/Amino regions suggests retained solvent or alkylating reagent.

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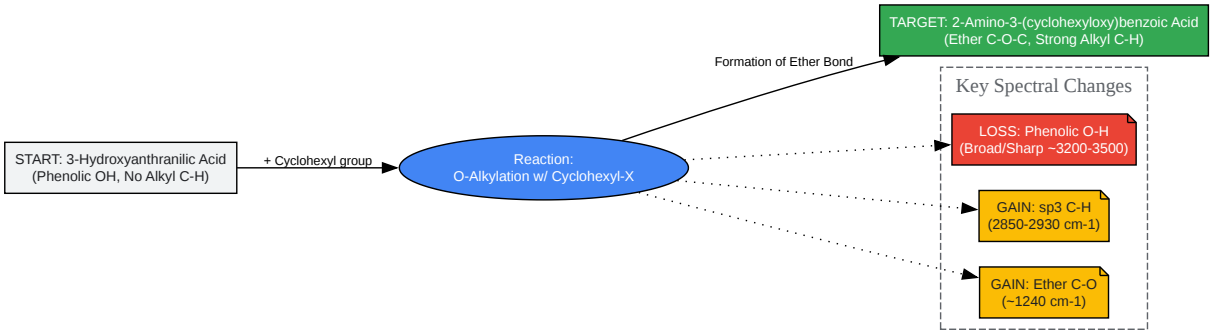
Visualizing the Identification Logic

Diagram 1: Spectral Evolution During Synthesis

This pathway illustrates how the IR spectrum evolves from the starting material to the final product, highlighting the "Appearance" and "Disappearance" of key peaks.



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Caption: Evolution of spectral features during the O-alkylation of 3-hydroxyanthranilic acid. Note the critical gain of sp^3 C-H bands.

Diagram 2: Identification Decision Tree

Use this flowchart to interpret your IR data and confirm the identity of your isolated solid.

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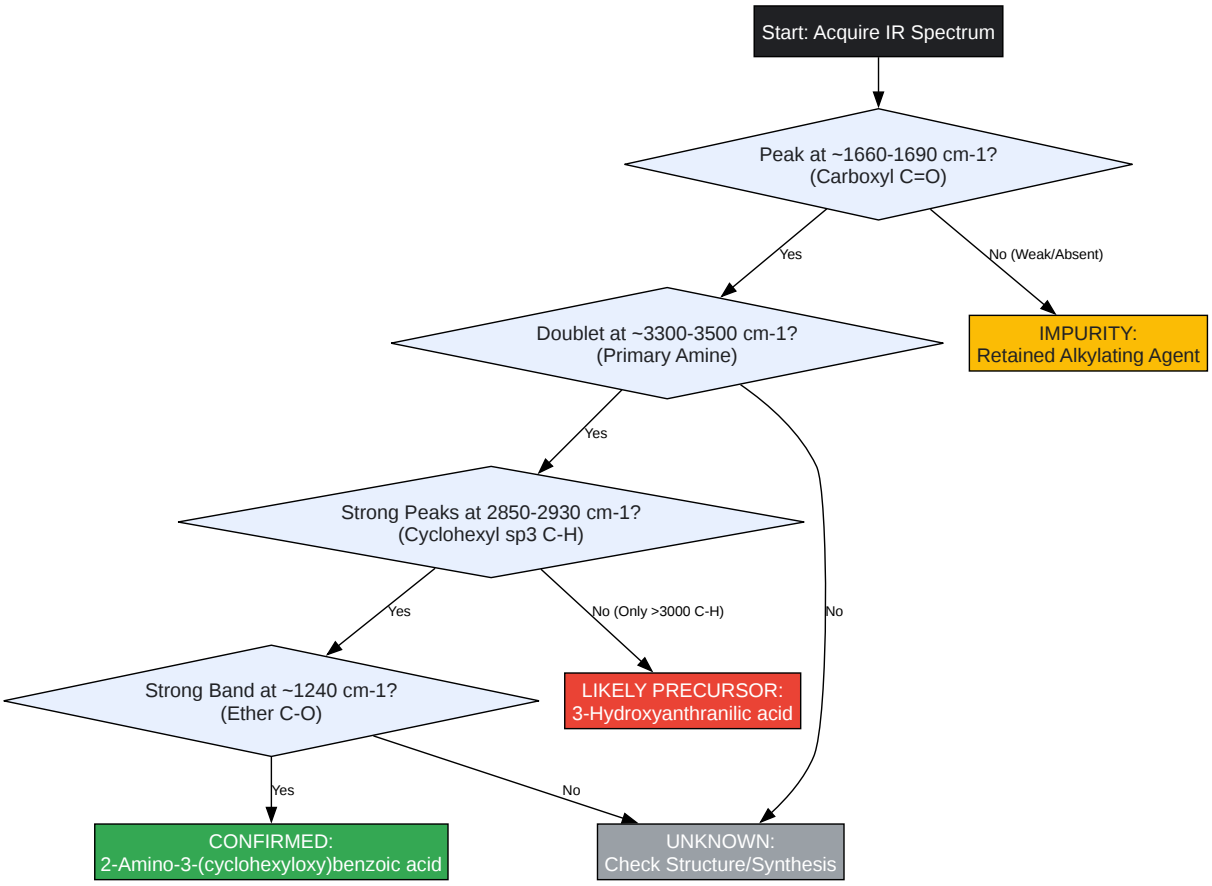

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Caption: Step-by-step logic for validating the target compound against common process impurities.

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and trustworthiness (E-E-A-T), follow this standardized protocol for sample preparation and analysis.

A. Sample Preparation (Solid State)

- Technique: KBr Pellet or Diamond ATR (Attenuated Total Reflectance).
  - Why? ATR is preferred for speed, but KBr pellets often yield better resolution for the broad –COOH O–H stretch.
- Procedure:
  - Mix ~1-2 mg of the dry sample with ~100 mg of spectroscopic grade KBr.
  - Grind to a fine powder (particle size < wavelength of IR light to minimize scattering).
  - Press into a transparent pellet.

B. Validation Steps

- Baseline Check: Ensure the region 1800–2500 cm^{-1} is relatively clear (no significant peaks except CO2).
- Water Check: If a broad "hump" appears >3500 cm^{-1}, dry the sample further. Water can mask the N–H doublet.
- Internal Standard (Optional): If quantifying, use the aromatic Ring C=C stretch (~1590 cm^{-1}) as a reference, as it remains stable across derivatives.

References

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